

Navigating the Disposal of MCI826: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MCI826

Cat. No.: B1676270

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For researchers, scientists, and drug development professionals handling novel compounds, ensuring safe and compliant disposal is a critical aspect of laboratory operations. This guide provides essential information and a procedural framework for the proper disposal of **MCI826**, a leukotriene D4 and E4 antagonist used in research.

Important Note: A specific Safety Data Sheet (SDS) with detailed disposal instructions for **MCI826** (CAS# 140646-80-6) is not publicly available. In the absence of explicit guidelines, it is imperative to treat **MCI826** as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols that comply with local, state, and federal regulations.

Chemical and Physical Properties of MCI826

While specific disposal data is limited, the known properties of **MCI826** can help inform a cautious approach to its handling and disposal.

Property	Value
CAS Number	140646-80-6
Chemical Formula	C22H28N2O3S
Molecular Weight	400.54 g/mol
Intended Use	Research Use Only. Not for human or veterinary use.
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Store in a dry, dark place.

General Disposal Procedures for Research Chemicals with Unknown Hazards

The following step-by-step procedures are based on standard best practices for the disposal of research chemicals where a comprehensive hazard profile and specific disposal guidelines are not available.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves when handling **MCI826**.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **MCI826** waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Do not mix with non-hazardous waste.
- Liquid Waste:

- Collect solutions containing **MCI826** in a compatible, leak-proof, and clearly labeled hazardous waste container.
- Indicate the solvent and approximate concentration of **MCI826** on the label.
- Organic solvent solutions should not be disposed of down the drain.
- Sharps Waste:
 - Any sharps (e.g., needles, razor blades) contaminated with **MCI826** must be disposed of in a designated, puncture-proof sharps container labeled as hazardous chemical waste.

3. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**MCI826**," and any other components of the waste stream (e.g., solvents).

4. Storage of Waste:

- Store hazardous waste containers in a designated, secure area, away from incompatible materials.
- Ensure containers are kept closed except when adding waste.

5. Consultation and Disposal:

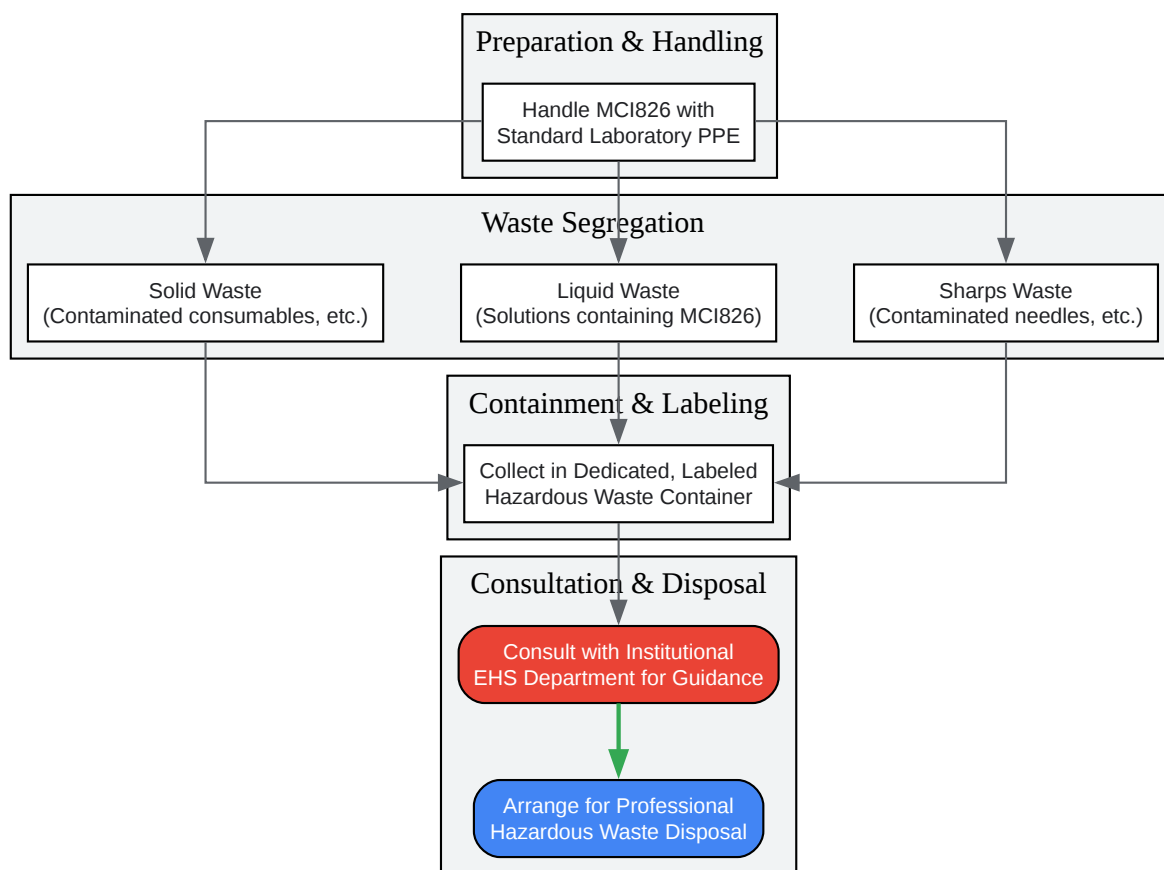
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Provide them with all available information on **MCI826**.

Experimental Protocols

Detailed experimental protocols for the disposal of **MCI826** are not available in the reviewed literature. The most critical protocol is to follow the guidance provided by your institution's EHS professionals, who are trained to manage and dispose of chemical waste in accordance with regulations.

Disposal Workflow for Research Chemicals with Unknown Hazards

The following diagram outlines the logical steps for the safe disposal of a research chemical like **MCI826**, for which specific disposal guidelines are not readily available.



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Caption: Workflow for the safe disposal of a research chemical with unknown hazards.

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